

cloudy or precipitated Tris-glycine running buffer causes

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Compound of Interest

Compound Name: Glycine sodium salt hydrate

Cat. No.: B1592675

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Technical Support Center: Tris-Glycine Running Buffer

This technical support guide provides troubleshooting advice and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals encountering issues with cloudy or precipitated Tris-glycine running buffer during their experiments.

Troubleshooting Guide & FAQs

This section addresses specific issues that may arise during the preparation and use of Tris-glycine running buffer.

Question: Why is my 10x Tris-glycine-SDS running buffer cloudy or precipitated?

Answer: Cloudiness or precipitation in 10x Tris-glycine-SDS running buffer is a common issue, often occurring after preparation or during storage. The primary causes are typically related to the solubility of the buffer components, particularly Sodium Dodecyl Sulfate (SDS) and, to a lesser extent, glycine.

Several factors can contribute to this issue:

- **Low Temperature Storage:** Storing the 10x stock solution at 4°C is a frequent cause of precipitation. SDS has limited solubility at lower temperatures and will come out of solution, forming a white precipitate.

- **Poor Quality or Old SDS:** SDS can hydrolyze over time to form dodecanol, which is less soluble in aqueous solutions and can cause cloudiness. Using fresh, high-purity electrophoresis-grade SDS is recommended.
- **High Concentration of Buffer Components:** A 10x stock solution contains high concentrations of Tris, glycine, and SDS. While Tris and glycine are highly soluble at room temperature, their solubility is not infinite. If the buffer is prepared at a concentration higher than 10x, solubility limits may be exceeded.
- **Water Quality:** The use of deionized or distilled water with low purity can introduce ions that may react with buffer components, leading to precipitation. It is best to use high-purity water, such as Milli-Q or RO water.
- **Presence of Potassium Ions:** SDS can precipitate in the presence of potassium ions, forming potassium dodecyl sulfate, which is much less soluble than sodium dodecyl sulfate. Ensure that glassware is free of potassium salt residues.

Question: My 1x Tris-glycine-SDS running buffer became cloudy after I diluted the 10x stock. What happened?

Answer: This can happen for a couple of reasons:

- **Precipitated 10x Stock:** If the 10x stock was cloudy or had a precipitate to begin with, diluting it will likely result in a cloudy 1x solution. It is crucial to ensure the 10x stock is fully dissolved before dilution.
- **Cold Diluent:** If you used very cold water to dilute the 10x stock, this could temporarily lower the temperature of the 1x solution enough to cause the SDS to precipitate out.

Question: How can I redissolve the precipitate in my 10x running buffer?

Answer: In most cases, the precipitate can be redissolved by gentle warming and mixing. Place the buffer bottle in a warm water bath (around 37-50°C) and stir or swirl until the solution becomes clear. Do not overheat, as this can degrade the components. Ensure the buffer cools to room temperature before use.

Question: My Tris-glycine running buffer has turned yellow. Is it still usable?

Answer: A slight yellowing of the Tris-glycine running buffer over time is a known phenomenon and is generally not a cause for concern. This color change does not typically affect the buffer's performance in electrophoresis.

Question: Can I use Tris-glycine running buffer that has microbial growth in it?

Answer: No. If you observe signs of microbial contamination, such as floating particles or a film on the surface, the buffer should be discarded.^{[1][2][3]} Contaminants can interfere with the electrophoresis process and affect your results. To prevent microbial growth, you can filter-sterilize the buffer and store it in a tightly sealed container. For long-term storage, refrigeration of the 1x solution is an option, but be mindful of potential SDS precipitation.

Data Presentation: Solubility of Buffer Components

The solubility of the key components of Tris-glycine running buffer is temperature-dependent. Understanding these properties can help prevent precipitation issues.

Component	Temperature (°C)	Solubility in Water	Notes
Tris Base	20	~550 g/L[4]	Solubility increases with temperature.[4]
25	550 g/L[4]	Highly soluble in water.	
Glycine	25	~250 g/L (3.318 mol/kg)[5]	Solubility increases linearly with temperature.[5]
30	~268 g/L		
40	~302 g/L		
50	~338 g/L		
Sodium Dodecyl Sulfate (SDS)	20	~150 g/L[6]	Prone to precipitation at temperatures below 15°C.[7]
25	Soluble	Its solubility is significantly reduced in the presence of potassium ions.[8][9]	

Experimental Protocols

Preparation of 1L of 10x Tris-Glycine-SDS Running Buffer

This protocol outlines the standard procedure for preparing a 10x stock solution of Tris-glycine-SDS running buffer.

Materials:

- Tris base: 30.3 g
- Glycine: 144 g

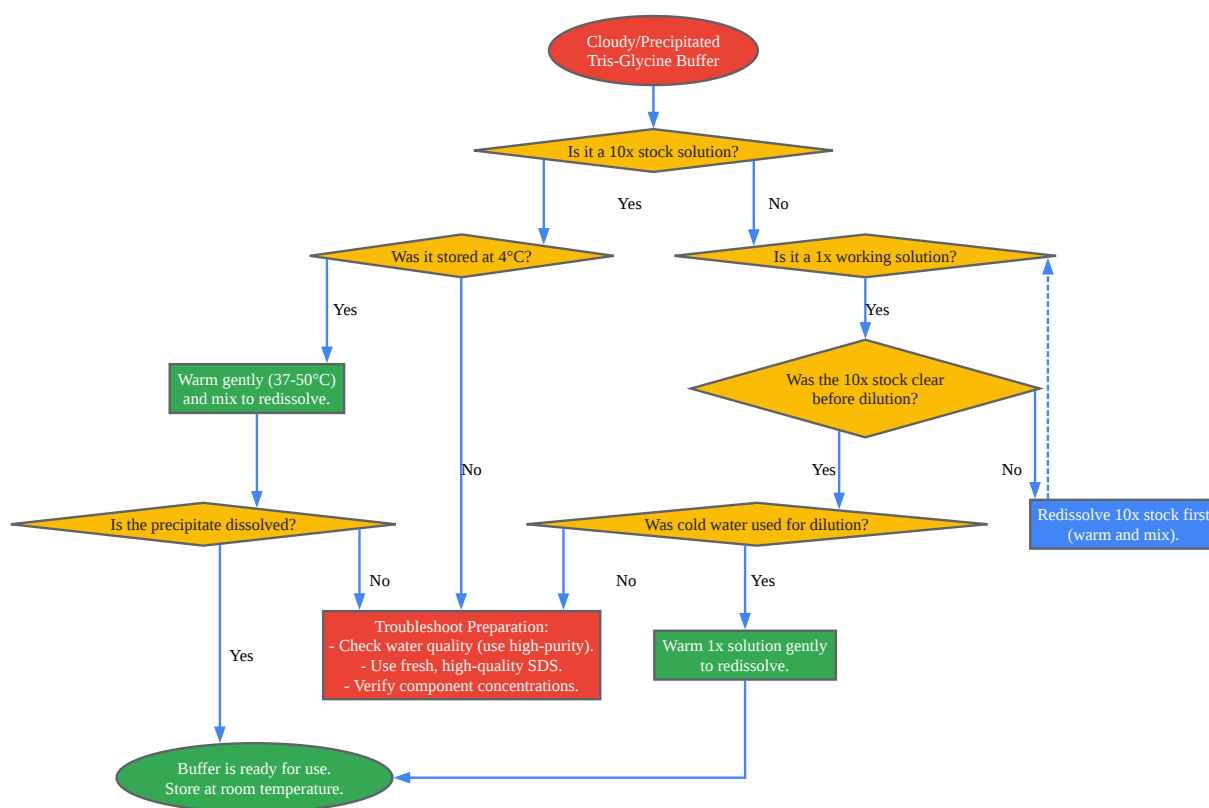
- Sodium Dodecyl Sulfate (SDS): 10 g
- High-purity water (e.g., Milli-Q or RO water)
- 1L graduated cylinder
- Magnetic stirrer and stir bar
- Beaker (2L)

Procedure:

- Dissolve Tris and Glycine: To a 2L beaker, add approximately 800 mL of high-purity water. Place the beaker on a magnetic stirrer and add the Tris base and glycine. Stir until both components are completely dissolved.
- Add SDS: Once the Tris and glycine are fully dissolved, add the SDS. Continue stirring until the SDS is completely dissolved. This may take some time. Avoid excessive foaming by adding the SDS slowly and not stirring at an overly high speed.
- Adjust Volume: Carefully transfer the solution to a 1L graduated cylinder. Rinse the beaker with a small amount of high-purity water and add it to the graduated cylinder. Adjust the final volume to 1L with high-purity water.
- Mix and Check pH: Transfer the solution to a storage bottle and mix thoroughly. The pH of a correctly prepared 10x Tris-glycine buffer should be around 8.3-8.8 and typically does not require adjustment.[\[10\]](#)[\[11\]](#)
- Storage: Store the 10x running buffer at room temperature.[\[12\]](#) Storing at 4°C is not recommended as it will cause the SDS to precipitate.[\[13\]](#)

Mandatory Visualization

The following diagram illustrates the logical workflow for troubleshooting cloudy or precipitated Tris-glycine running buffer.



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Caption: Troubleshooting workflow for cloudy or precipitated Tris-glycine running buffer.

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